

Stability and Storage of Glycocyamine-d2: A Technical Guide

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Compound of Interest

Compound Name: Glycocyamine-d2

Cat. No.: B1511430

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Glycocyamine-d2** (Guanidinoacetic acid-d2). The information is intended to support researchers, scientists, and drug development professionals in ensuring the integrity and reliability of this stable isotope-labeled compound in experimental settings. While detailed, publicly available stability studies on **Glycocyamine-d2** are limited, this guide synthesizes information from supplier recommendations and related literature on the non-deuterated parent compound, guanidinoacetic acid (GAA).

Overview of Glycocyamine-d2

Glycocyamine-d2 is the deuterium-labeled form of Glycocyamine (also known as guanidinoacetic acid), a metabolic precursor to creatine. It is frequently utilized as an internal standard in quantitative analyses such as nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), and liquid chromatography-mass spectrometry (LC-MS).^{[1][2]} The incorporation of stable heavy isotopes like deuterium is a common practice in drug development to trace and quantify molecules.^{[1][2]}

Chemical Properties:

Property	Value
Chemical Formula	C3H5D2N3O2
Appearance	White to off-white solid powder[1][3]
Shipping Condition	Typically shipped at ambient temperature as a non-hazardous chemical[3]

Recommended Storage Conditions

Proper storage is critical to maintain the chemical stability and purity of **Glycocyamine-d2**. The following tables summarize the recommended storage conditions for the compound in its solid form and in solution, based on information from various suppliers.

Table 1: Recommended Storage of Solid **Glycocyamine-d2**

Condition	Temperature	Duration	Additional Notes
Long-term	-20°C	≥ 1 year	Store in a dry, dark environment in a sealed container.[3]
Short-term	4°C	Not specified	Store in a sealed container, away from moisture and light.[1]

Table 2: Recommended Storage of **Glycocyamine-d2** Stock Solutions

Solvent	Temperature	Duration	Additional Notes
In solvent	-80°C	6 months	Use within 6 months. [1][2][4]
In solvent	-20°C	1 month	Use within 1 month.[1] [2][4]
Aqueous solution	Not recommended	≤ 1 day	It is not recommended to store aqueous solutions for more than one day.[5] If water is used as the stock solution, it should be diluted to the working solution and filter-sterilized (0.22 µm filter) before use.[1][2]

Stability Profile

Detailed quantitative stability data for **Glycocyamine-d2** under various stress conditions (e.g., heat, humidity, light, pH) is not extensively available in the public domain. However, studies on the non-deuterated parent compound, guanidinoacetic acid (GAA), provide valuable insights into its stability.

One study highlighted that granulated GAA exhibits long-term stability.[6] Furthermore, GAA has a significantly higher shelf life in acidic aqueous solutions compared to creatine, which tends to cyclize to creatinine under acidic conditions.[6] Another study investigating the stability of GAA in dog food production, which involves processes like retorting and extrusion, found GAA to be highly stable during both manufacturing and storage, in contrast to the relative instability of creatine monohydrate.[7]

Potential Degradation Pathways

Specific degradation pathways for **Glycocyamine-d2** have not been detailed in the available literature. For the parent compound, glycine, degradation can occur via several metabolic

pathways, with the glycine cleavage system being the major one.[8][9] However, the chemical degradation pathways for **Glycocyamine-d2** under various storage and handling conditions have not been publicly characterized.

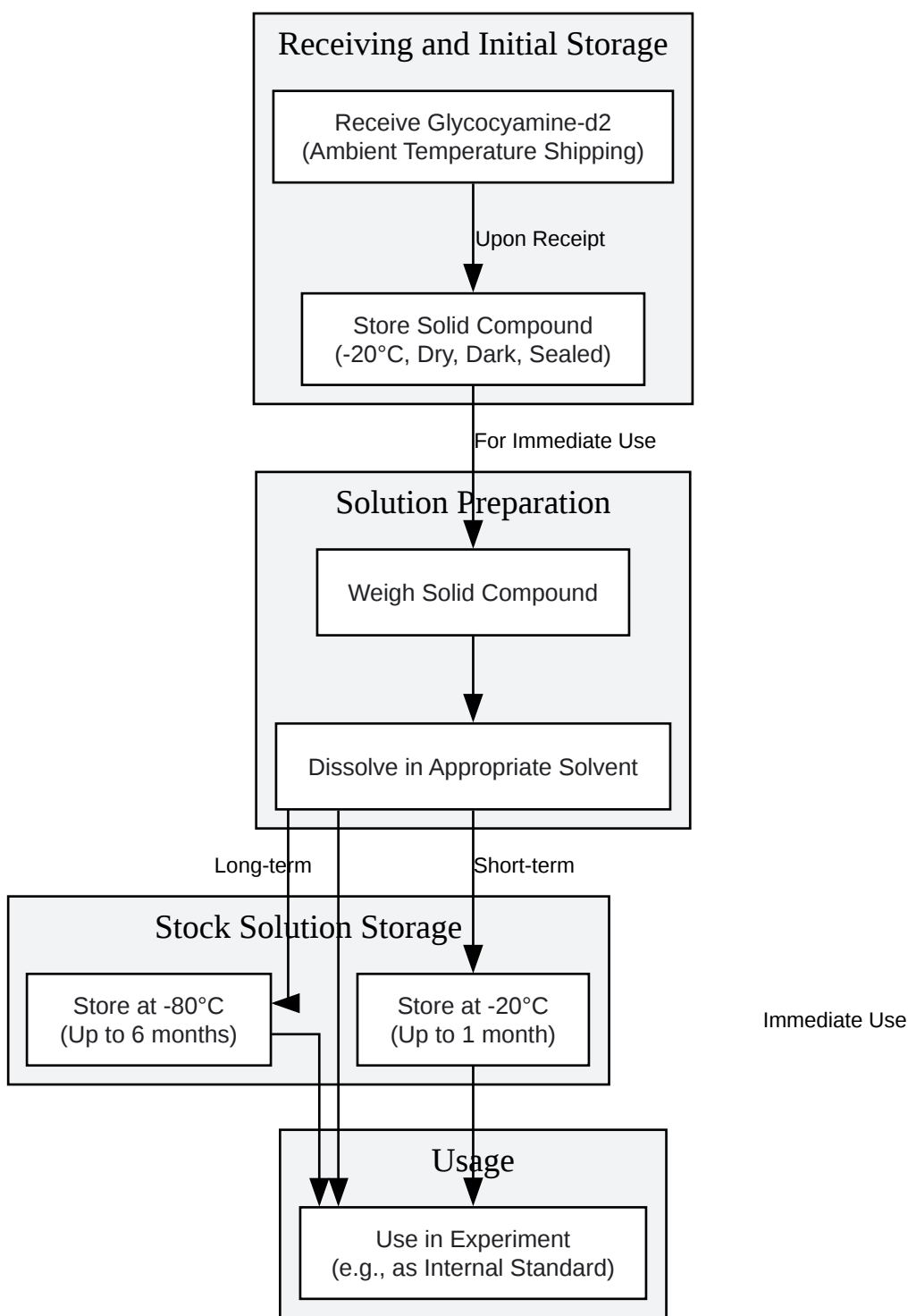
Experimental Protocols

Detailed experimental protocols for forced degradation or comprehensive stability studies on **Glycocyamine-d2** are not publicly available. Such studies are typically conducted by manufacturers as part of their internal quality control and product characterization.

For researchers intending to perform their own stability assessments, a general workflow is proposed below.

General Workflow for Handling and Storage of Glycocyamine-d2

The following diagram illustrates a logical workflow for the handling and storage of **Glycocyamine-d2** to ensure its stability and integrity for research applications.



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Caption: General workflow for handling and storage of **Glycocyamine-d2**.

Conclusion

While specific, in-depth stability and degradation data for **Glycocyamine-d2** are limited in publicly accessible resources, the available information from suppliers provides clear guidance for its storage and handling. Adherence to the recommended storage conditions—primarily -20°C for the solid form and -80°C for long-term solution storage—is crucial for maintaining the compound's integrity. The high stability of its non-deuterated counterpart, guanidinoacetic acid, under various conditions suggests that **Glycocyamine-d2** is also a robust molecule when stored appropriately. For critical applications, it is advisable to perform in-house quality control to ensure the compound's suitability for its intended use.

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